

Boiling Point Comparison of Dichlorobutene Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: **1,2-Dichloro-2-butene**

Cat. No.: **B087124**

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This guide provides a comparative analysis of the boiling points of various dichlorobutene isomers, intended for researchers, scientists, and professionals in drug development. The information is presented to facilitate understanding of the physicochemical properties of these compounds.

Data Presentation

The boiling points of dichlorobutene isomers are influenced by the position of the chlorine atoms and the geometry of the double bond. The following table summarizes the available experimental data for several isomers.

Isomer	Structure	Boiling Point (°C)	Pressure (mmHg)
1,2-dichloro-2-butene			
(E)-1,2-dichloro-2-butene	<chem>ClCH2C(Cl)=CHCH3</chem>	~100	Not Specified
(Z)-1,2-dichloro-2-butene	<chem>ClCH2C(Cl)=CHCH3</chem>	126.7	760
1,3-dichloro-2-butene	<chem>ClCH2CH=C(Cl)CH3</chem>	131	760
1,4-dichloro-2-butene			
cis-1,4-dichloro-2-butene	<chem>ClCH2CH=CHCH2Cl</chem>	153	Not Specified
trans-1,4-dichloro-2-butene	<chem>ClCH2CH=CHCH2Cl</chem>	155.4	760
2,3-dichloro-1-butene	<chem>CH2=C(Cl)CH(Cl)CH3</chem>	Data Not Available	-
2,3-dichloro-2-butene	<chem>CH3C(Cl)=C(Cl)CH3</chem>	97 - 99	680
3,4-dichloro-1-butene	<chem>CH2=CHCH(Cl)CH2Cl</chem>	118.6 - 123	760

Experimental Protocols

The determination of a liquid's boiling point is a fundamental experimental procedure in chemistry. The following protocol outlines a common method for this measurement.

Objective: To determine the boiling point of a liquid organic compound.

Materials:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer

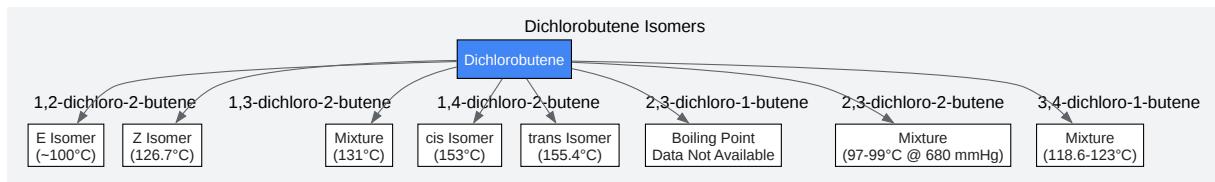
- Boiling chips
- Clamps and stand

Procedure:

- **Apparatus Setup:** Assemble a simple distillation apparatus. Place a small volume of the dichlorobutene isomer into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- **Heating:** Gently heat the flask. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- **Temperature Reading:** Record the temperature at which the vapor temperature remains constant while the liquid is distilling. This constant temperature is the boiling point of the substance at the recorded atmospheric pressure.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a correction may be necessary to report the normal boiling point.

Isomer Boiling Point Relationships

The structural differences between the isomers of dichlorobutene directly impact their boiling points. The following diagram illustrates the classification of these isomers.



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Caption: Boiling points of dichlorobutene isomers.

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